

"the origin of the name Akuammiline"

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Compound of Interest

Compound Name: **Akuammiline**

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An In-depth Technical Guide on the Origin of the Name **Akuammiline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The monoterpenoid indole alkaloid class known as the **Akuammiline** alkaloids represents a structurally diverse family of natural products with significant pharmacological interest. This technical guide delves into the etymological origins of the name "**Akuammiline**," tracing it back to the traditional nomenclature of its botanical source. A comprehensive overview of the discovery, isolation, and characterization of these alkaloids is presented, with a focus on quantitative data and detailed experimental methodologies. This document serves as a resource for researchers in natural product chemistry, pharmacology, and drug development, providing foundational knowledge and practical insights into this important class of compounds.

Etymological Origin of Akuammiline

The name "**Akuammiline**" is directly derived from "Akuamma," a vernacular name for the plant *Picralima nitida* (Stapf) T.Durand & H.Durand, a tree belonging to the Apocynaceae family. This plant is indigenous to tropical regions of West and Central Africa, including Ghana, Nigeria, and the Ivory Coast. The seeds of the *Picralima nitida* tree, commonly referred to as "Akuamma seeds," have a long history of use in traditional African medicine for treating a variety of ailments, most notably pain, fever, and malaria.^{[1][2][3]}

The group of alkaloids isolated from these seeds were subsequently named "**akuammiline** alkaloids" in reference to the common name of their plant source. The first alkaloid to be

isolated from *Picralima nitida* seeds and structurally elucidated was named "akuammine," further solidifying the connection between the plant's traditional name and the chemical compounds it produces.^[4] Therefore, the etymological origin of **Akuammiline** is rooted in the traditional botanical nomenclature of its natural source.

Discovery and Isolation of Akuammiline Alkaloids

The investigation of the chemical constituents of *Picralima nitida* seeds began in the early 20th century, driven by the plant's use in traditional medicine. The pioneering work of Henry and Sharp in 1927 led to the isolation and characterization of the first alkaloid from these seeds, which they named akuammine.^[5]

While the broader class of **Akuammiline** alkaloids includes compounds isolated from other plant genera, such as *Alstonia*, the archetypal members are those found in *Picralima nitida*. One of the earliest recognized members of this structural class was echitamine, isolated from *Alstonia scholaris* in 1875.^[6]^[7]

Modern phytochemical studies have revealed a complex mixture of over 30 different alkaloids in Akuamma seeds.^[8] These include akuammine, pseudo-akuammigine, akuammicine, **akuammiline**, and picraline, among others.^[1]

Quantitative Data

The alkaloid content of *Picralima nitida* seeds can vary, but they are the most abundant class of secondary metabolites. The total alkaloid content in the seeds has been reported to be in the range of 6% to 7.6%.^[2] Akuammine is often the most abundant single alkaloid, comprising approximately 0.56% of the dried seed powder.^[4]

The following table summarizes the quantitative analysis of phytochemicals found in *Picralima nitida* seeds and pods from one study:

Phytochemical	Concentration in Seeds (%)	Concentration in Pods (%)
Alkaloids	6.0	7.6
Flavonoids	1.2	1.8
Saponins	2.5	3.2
Tannins	0.8	1.1

Data adapted from a quantitative phytochemical analysis of *Picralima nitida* seed and pod extracts.[\[2\]](#)

A more recent study focusing on the isolation of specific alkaloids using advanced chromatographic techniques provided the following yields from an initial extract:

Alkaloid	Yield (mg) from 1.5g extract
Akuammiline	15.2
Picraline	35.1
Pseudo-akuammigine	105.3
Akuammicine	19.8
Akuammine	250.0
Akuammidine	30.5

Data from the isolation of six opioidergic *Picralima nitida* alkaloids.

Experimental Protocols

The isolation of **Akuammiline** alkaloids has evolved from classical extraction and crystallization methods to sophisticated chromatographic techniques that allow for the efficient separation of these structurally similar compounds.

General Historical Method for Alkaloid Extraction

Historically, the isolation of alkaloids from plant material involved a multi-step process based on their basic nature. A general workflow would be as follows:

- Pulverization and Defatting: The dried and powdered plant material (e.g., seeds) is first defatted by extraction with a non-polar solvent like petroleum ether or hexane to remove oils and lipids.
- Acidic Extraction: The defatted material is then extracted with an acidic aqueous solution (e.g., dilute hydrochloric acid or acetic acid). This protonates the basic nitrogen atoms of the alkaloids, forming salts that are soluble in the aqueous medium.
- Basification and Extraction: The acidic aqueous extract is then made alkaline by the addition of a base, such as ammonia or sodium carbonate. This deprotonates the alkaloid salts, converting them back to their free base form, which is generally insoluble in water but soluble in organic solvents.
- Organic Solvent Extraction: The basified aqueous solution is then repeatedly extracted with an immiscible organic solvent, such as chloroform or dichloromethane, to transfer the free base alkaloids into the organic phase.
- Purification: The resulting crude alkaloid mixture in the organic extract is then subjected to further purification steps, such as crystallization or column chromatography, to isolate the individual alkaloids.

Modern Protocol: pH-Zone-Refining Countercurrent Chromatography

A highly efficient, modern technique for the preparative separation of alkaloids from *Picralima nitida* is pH-zone-refining countercurrent chromatography (CCC). This method separates compounds based on their pKa values and hydrophobicity.

Instrumentation:

- High-performance countercurrent chromatograph (HPCCC)

Reagents and Solvents:

- Methyl tert-butyl ether (MTBE)
- Acetonitrile
- Deionized water
- Triethylamine (TEA) - as a retainer in the stationary phase
- Hydrochloric acid (HCl) - as an eluter in the mobile phase

Procedure:

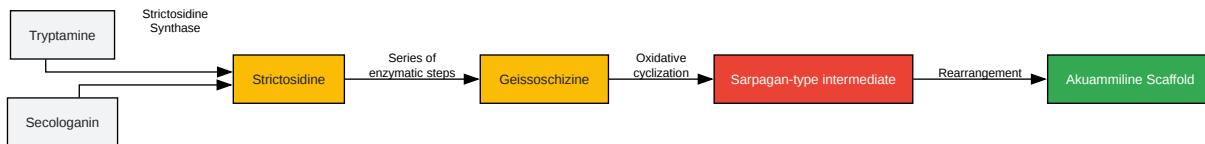
- Preparation of the Two-Phase Solvent System: A two-phase solvent system is prepared by mixing MTBE, acetonitrile, and water in a specific ratio (e.g., 2:2:3 v/v/v). The mixture is thoroughly equilibrated in a separatory funnel, and the two phases are separated.
- Preparation of the Stationary and Mobile Phases:
 - Stationary Phase (Organic): Triethylamine (e.g., 10 mM) is added to the upper organic phase.
 - Mobile Phase (Aqueous): Hydrochloric acid (e.g., 10 mM) is added to the lower aqueous phase.
- Column Preparation: The CCC column is first entirely filled with the stationary phase.
- Sample Loading: The crude alkaloid extract is dissolved in a small volume of the stationary phase and injected into the column.
- Elution: The mobile phase is then pumped through the column at a specific flow rate (e.g., 2.0 mL/min) in the head-to-tail direction. The apparatus is rotated at a high speed (e.g., 1600 rpm).
- Fraction Collection: The eluate is collected in fractions, and the pH of each fraction is monitored. Different alkaloids elute at specific pH ranges, allowing for their separation.
- Isolation and Identification: The fractions containing the purified alkaloids are then concentrated, and the identity and purity of the compounds are confirmed using analytical

techniques such as NMR spectroscopy and mass spectrometry.

Visualizations

Biosynthetic Pathway of Akuammiline Alkaloids

The **Akuammiline** alkaloids are monoterpenoid indole alkaloids, and their biosynthesis originates from the precursors tryptamine and secologanin. A key intermediate in their formation is geissoschizine. The following diagram illustrates a simplified biosynthetic pathway leading to the core **Akuammiline** scaffold.

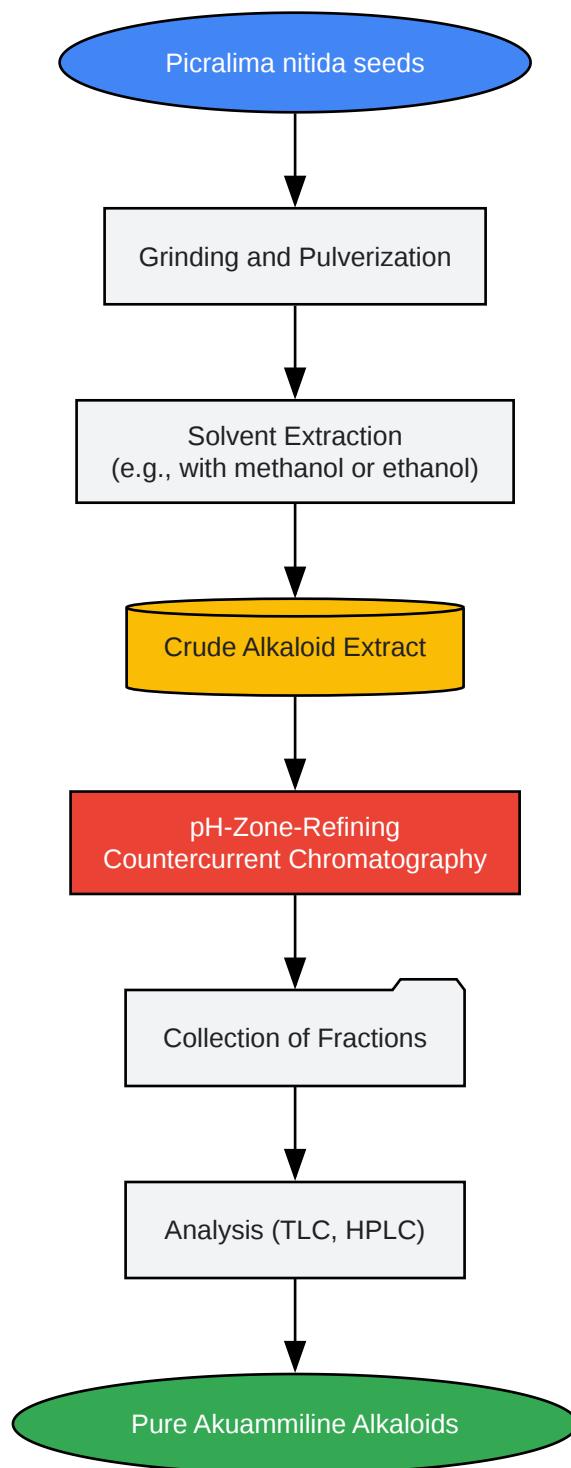


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Caption: Simplified biosynthesis of the **Akuammiline** alkaloid scaffold.

Experimental Workflow for Alkaloid Isolation

The following diagram outlines the general workflow for the isolation of **Akuammiline** alkaloids from *Picralima nitida* seeds using a modern chromatographic technique.



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Caption: Workflow for isolating **Akuammiline** alkaloids.

Conclusion

The name "**Akuammiline**" is a direct reflection of the rich history of traditional medicine in West Africa, stemming from the local name of the *Picralima nitida* tree. The alkaloids derived from this plant have transitioned from traditional remedies to subjects of intense scientific scrutiny, revealing a complex and pharmacologically active family of natural products. The methodologies for their isolation have advanced significantly, enabling a deeper understanding of their chemical diversity and biological activities. This guide provides a foundational understanding of the origins, chemistry, and isolation of **Akuammiline** alkaloids, serving as a valuable resource for the scientific community.

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References

- 1. Isolation and Pharmacological Characterization of Six Opioidergic *Picralima nitida* Alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Isolation and Pharmacological Characterization of Six Opioidergic *Picralima nitida* Alkaloids - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. chemrxiv.org [chemrxiv.org]
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